

Safeguarding Your Laboratory: Proper Disposal Procedures for Avobenzzone-d3

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Compound of Interest

Compound Name: Avobenzzone-d3

Cat. No.: B15544284

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For researchers, scientists, and drug development professionals, the meticulous management of chemical compounds is a cornerstone of laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the proper disposal of **Avobenzzone-d3**, a deuterated analog of the common UV filter Avobenzzone. Adherence to these protocols is crucial for maintaining a safe laboratory environment, protecting personnel, and minimizing environmental impact. Improper disposal of this compound can pose risks due to its potential aquatic toxicity.

Chemical and Safety Data Summary

While some safety data sheets (SDS) for deuterated Avobenzzone may classify it as non-hazardous, others indicate potential for long-term adverse effects on aquatic life.^[1] Given the known environmental impact of Avobenzzone, it is prudent to handle **Avobenzzone-d3** as a chemical waste stream requiring special disposal.

Property	Value	Source
Chemical Name	1-[4-(1,1-dimethylethyl)phenyl]-3-[4-(methoxy-d3)phenyl]-1,3-propanedione	Cayman Chemical
CAS Number	2933758-47-3	Cayman Chemical
Molecular Formula	C ₂₀ H ₁₉ D ₃ O ₃	Cayman Chemical
Appearance	Solid	Cayman Chemical
Primary Hazard	Potential for aquatic toxicity	[1]
Disposal Consideration	Hazardous Waste, Non-halogenated organic waste	[1][2]

Experimental Protocol: Safe Disposal of Avobenzone-d3

This methodology provides a general framework for the safe disposal of **Avobenzone-d3** in a laboratory setting. Always consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines.

Materials Required:

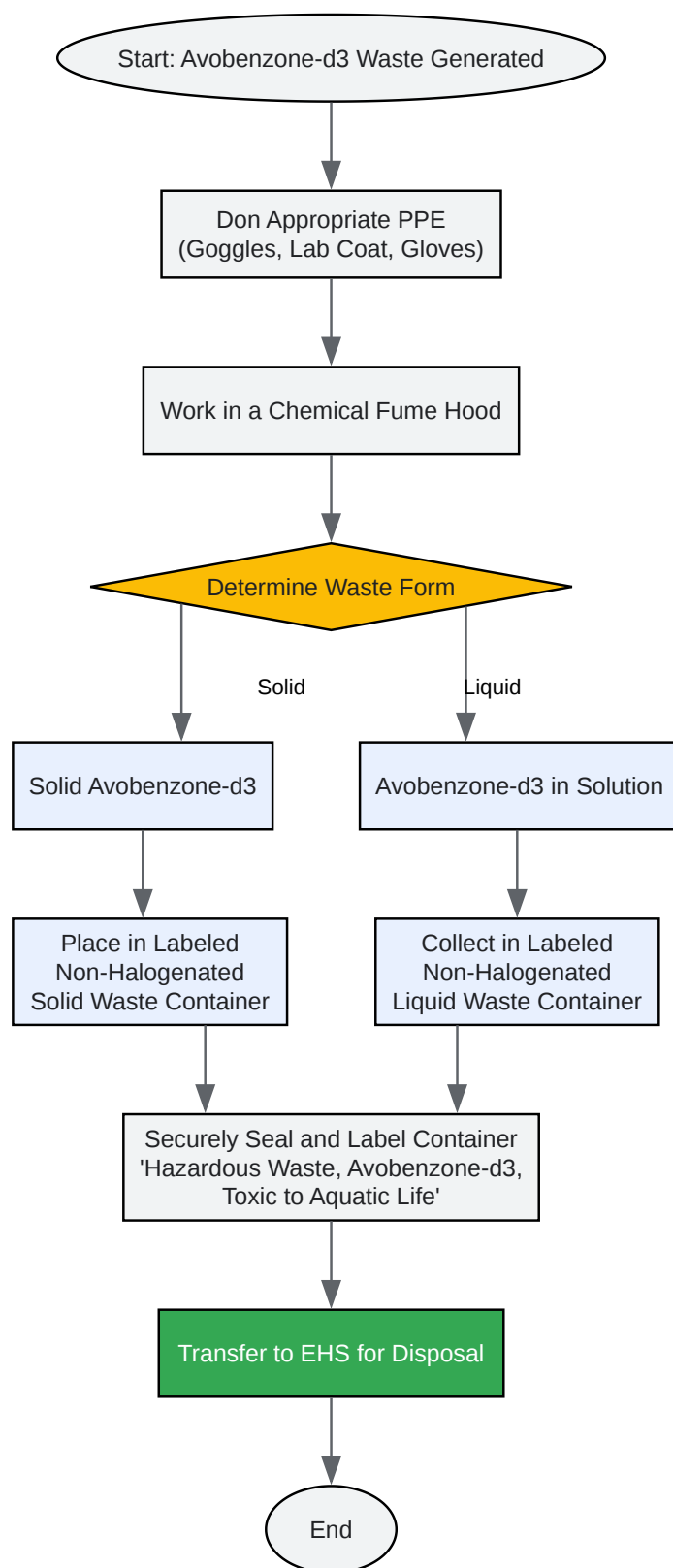
- Personal Protective Equipment (PPE): Safety goggles, lab coat, nitrile gloves.
- Chemical fume hood.
- Designated, labeled, and sealed waste container for non-halogenated organic solids.
- Designated, labeled, and sealed waste container for non-halogenated organic liquid waste.
- Appropriate solvent (e.g., ethanol, isopropanol, or as used in the experiment).
- Inert absorbent material (e.g., vermiculite, sand).

Disposal Steps:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, to prevent skin and eye contact.
- **Work in a Ventilated Area:** Conduct all handling and preparation for the disposal of **Avobenzonone-d3** in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.
- **Waste Segregation:** **Avobenzonone-d3** waste should be segregated as non-halogenated organic waste. Do not mix it with halogenated solvents or other incompatible waste streams.
- **Disposal of Solid **Avobenzonone-d3**:**
 - **Bulk Quantities:** Transfer bulk quantities of solid **Avobenzonone-d3** directly into a designated, clearly labeled, and sealed waste container for non-halogenated organic solids.
 - **Trace Amounts/Residue:** For containers with trace amounts of solid residue, rinse the container multiple times with a suitable non-halogenated organic solvent. Collect the solvent rinse in a designated waste container for non-halogenated organic liquid waste. The rinsed container, once free of chemical residue, can often be disposed of as regular lab glass or plastic, but confirm this with your institution's EHS office.
- **Disposal of **Avobenzonone-d3** in Solution:**
 - Collect all solutions containing **Avobenzonone-d3** in a designated, sealed waste container for non-halogenated organic liquid waste.
- **Spill Cleanup:**
 - In the event of a spill, contain the spill using an inert absorbent material like vermiculite or sand.
 - Carefully collect the absorbent material and contaminated debris into a sealed, labeled hazardous waste container.

- Clean the spill area with an appropriate solvent and collect the cleaning materials for disposal as hazardous waste.
- Container Labeling: The waste container must be clearly and accurately labeled with "Hazardous Waste," the full chemical name ("**Avobenzzone-d3**"), and the primary hazard (e.g., "Toxic to Aquatic Life").
- Final Disposal: The sealed and labeled waste container must be transferred to your institution's Environmental Health and Safety (EHS) department for final disposal in accordance with local, state, and federal regulations. Never dispose of **Avobenzzone-d3** down the drain.[3][4] Avobenzzone and its degradation products are known to be harmful to aquatic ecosystems.[1][5][6]

Logical Workflow for Avobenzzone-d3 Disposal



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Caption: Decision workflow for the proper segregation and disposal of **Avobenzone-d3** waste.

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